

Technical Guide: H-Beta-Ala-DL-Val-OH – Structure, Synthesis, and Biological Profile

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Compound of Interest

Compound Name: *H-BETA-ALA-DL-VAL-OH*

CAS No.: 102029-85-6

Cat. No.: B1139290

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Executive Summary

H-Beta-Ala-DL-Val-OH is a dipeptide composed of the non-proteinogenic amino acid

-alanine (3-aminopropanoic acid) and the racemic branched-chain amino acid DL-valine. Unlike standard

-

dipeptides, this molecule features a

-amide linkage at the N-terminus and a racemic center at the C-terminus.

This structural configuration confers unique physicochemical properties, most notably resistance to N-terminal enzymatic degradation (due to the

-amino acid component) and enantiomeric duality (presence of both L- and D-valine isomers).

This guide details its molecular architecture, synthetic pathways, analytical characterization, and utility as a stable transport probe in drug delivery research.

Part 1: Molecular Architecture & Physicochemical Profile

Structural Definition

The molecule consists of

-alanine coupled to the amino group of valine.

- N-Terminus:

-Alanine (Achiral).^[1] Provides a flexible ethyl backbone () between the amine and carbonyl, contrasting with the single methine of -amino acids.

- C-Terminus: DL-Valine (Chiral center at

-carbon). The "DL" designation indicates a stoichiometric racemate (50:50 mixture) of the L- (S-configuration) and D- (R-configuration) enantiomers.

Isomeric Implications: Since

-alanine is achiral, the resulting dipeptide species (H-

-Ala-L-Val-OH and H-

-Ala-D-Val-OH) are enantiomers, not diastereomers. Consequently, they share identical scalar physical properties (boiling point, solubility in achiral solvents) but will exhibit differential behavior in chiral environments (enzymatic assays, chiral HPLC, PEPT1 transport).

Physicochemical Constants

Data summarized for the zwitterionic form at pH 7.0.

Property	Value / Description	Technical Note
Molecular Formula		
Molecular Weight	188.23 g/mol	Monoisotopic mass: 188.116
Solubility	High (>50 mg/mL in)	Polar zwitterion; insoluble in non-polar organics (Hexane,).
pKa (COOH)	~3.1 – 3.5	Slightly lower than free Val due to amide induction.
pKa ()	~9.8 – 10.2	Higher than -dipeptides due to -positioning (reduced inductive withdrawal).
Isoelectric Point (pI)	~6.7	Neutral pH species is zwitterionic.
Stability	High	Resistant to aminopeptidases; susceptible to acid hydrolysis ().

Part 2: Synthetic Methodologies

Synthesis Strategy: Solution Phase Coupling

Because the C-terminal Valine is racemic (DL), the risk of racemization during coupling—a common plague in peptide synthesis—is irrelevant. This allows for robust, high-yield protocols using standard carbodiimide chemistry without expensive additives to suppress racemization.

Protocol: Mixed Anhydride or Carbodiimide Coupling

Objective: Synthesize H-

-Ala-DL-Val-OH from Boc-

-Ala-OH and H-DL-Val-OBzl (benzyl ester).

- Activation: Dissolve Boc-

-Ala-OH (1.1 eq) in DCM/DMF. Add EDC

HCl (1.1 eq) and HOBt (1.1 eq) at

.

- Expert Insight: HOBt is included not to prevent racemization (unnecessary here) but to catalyze the formation of the active ester, speeding up the reaction.

- Coupling: Add H-DL-Val-OBzl

TsOH (1.0 eq) and NMM (N-methylmorpholine, 2.5 eq) to neutralize the salt. Stir at RT for 4–12 hours.

- Workup: Wash organic layer with

(removes unreacted amine),

(removes unreacted acid), and Brine. Dry over

.

- Deprotection (Global):

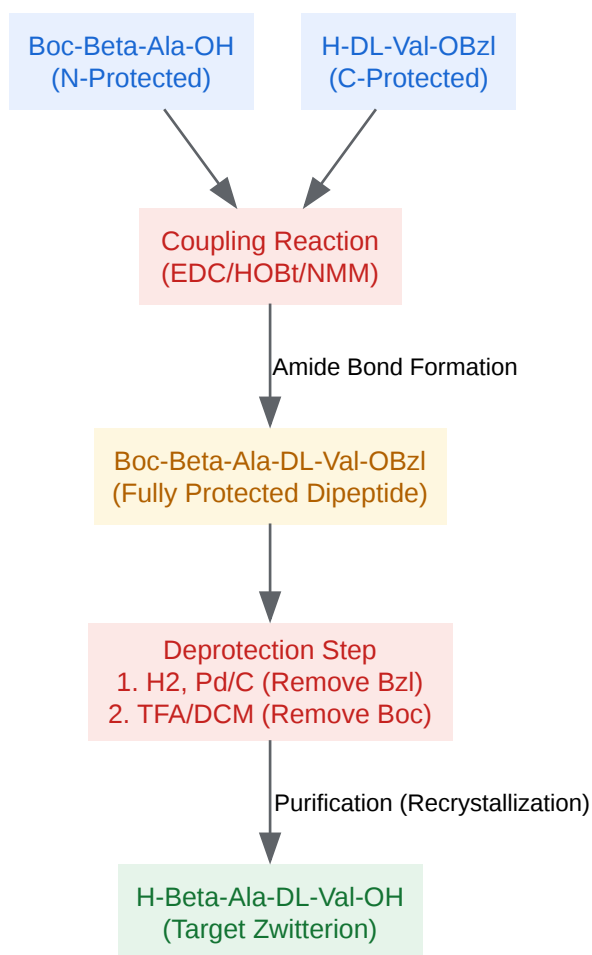
- Method A (Hydrogenation):

in MeOH removes the Benzyl ester (OBzl).

- Method B (Acidolysis): TFA/DCM (1:1) removes the Boc group.

- Note: If OBzl is used, hydrogenolysis is preferred first to avoid benzyl ester hydrolysis issues. If OMe/OEt esters are used, saponification (LiOH) is required.

Synthetic Pathway Diagram



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Caption: Step-wise solution-phase synthesis of **H-Beta-Ala-DL-Val-OH** via Boc/Bzl strategy.

Part 3: Analytical Characterization

To validate the identity and purity of **H-Beta-Ala-DL-Val-OH**, a multi-modal approach is required.

High-Performance Liquid Chromatography (HPLC)

- Achiral Systems (C18 Reverse Phase):
 - The L-Val and D-Val enantiomers of the dipeptide will co-elute as a single peak.
 - Condition: C18 Column, Gradient

ACN in water (

TFA). Detection at 214 nm (peptide bond).

- Chiral Systems (Critical for DL verification):
 - To quantify the DL ratio (verify 50:50 racemate), use a chiral stationary phase (e.g., Crownpak CR(+) or Chiralpak zwix).
 - Expected Result: Two distinct peaks with area ratio ~1:1.

Mass Spectrometry (MS)

- ESI-MS (+): Major peak at

.

- Fragmentation Pattern (MS/MS):

- Loss of Valine: Peak at

(

-Ala fragment).

- Loss of

or COOH is common.

Nuclear Magnetic Resonance (NMR)

- NMR (D

O):

- -Ala signals: Two triplets at

(

-CH

) and

(

-CH

).

- Val signals: Doublet at

(methyls), Multiplet at

(

-CH), Doublet at

(

-CH).

- Note: In an achiral solvent like D

O, the L and D enantiomers are magnetically equivalent; no peak doubling is observed.

Part 4: Biological Context & Pharmacokinetics

Metabolic Stability (The -Effect)

Peptides containing

-amino acids at the N-terminus are significantly more stable than their

-counterparts.

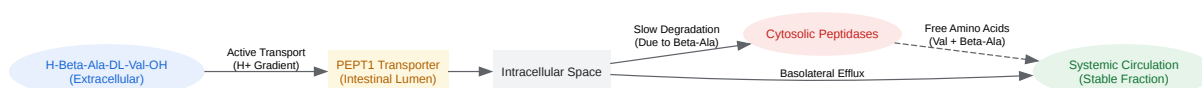
- Mechanism: Mammalian aminopeptidases generally require an
-amino group adjacent to the scissile bond. The extra methylene group in
-alanine pushes the amino group out of the enzyme's active site alignment.
- Result: **H-Beta-Ala-DL-Val-OH** resists N-terminal hydrolysis, prolonging plasma half-life compared to H-Ala-Val-OH.

Transport via PEPT1/PEPT2

The peptide transporter 1 (PEPT1) is stereoselective but promiscuous.

- L-Isomer (H-Ala-L-Val): High affinity substrate. Transported efficiently in the small intestine.
- D-Isomer (H-Ala-D-Val): Lower affinity but often still recognized.
- Application: This racemic dipeptide is an excellent model to study "promiscuous" transport capacity where stereochemistry is variable.

Biological Fate Diagram



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Caption: Transport and metabolic fate.[2] Note the "Slow Degradation" pathway due to the N-terminal beta-amino acid.

Part 5: References

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